

In-Depth Technical Guide: 4-Ethenyloxane-4-carboxylic acid (C₈H₁₂O₃)

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Compound of Interest

Compound Name: 4-Ethenyloxane-4-carboxylic acid

Cat. No.: B2502634

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Disclaimer: Publicly available scientific literature and databases contain limited specific information regarding the synthesis, properties, and biological activity of **4-Ethenyloxane-4-carboxylic acid**. This guide, therefore, provides a foundational overview based on its chemical structure and data from analogous compounds, intended to support research and development efforts.

Introduction

4-Ethenyloxane-4-carboxylic acid, with the chemical formula C₈H₁₂O₃, is a heterocyclic organic compound. Its structure features a central oxane (tetrahydropyran) ring, a carboxylic acid group, and an ethenyl (vinyl) group, both attached to the same carbon atom (C4). The presence of these functional groups suggests potential for diverse chemical reactivity and biological applications, positioning it as a molecule of interest for researchers in medicinal chemistry and materials science. This document aims to provide a comprehensive technical overview, including its physicochemical properties, potential synthetic routes, and speculative biological relevance based on related structures.

Physicochemical Properties

Quantitative data for **4-Ethenyloxane-4-carboxylic acid** is not extensively reported. The following table summarizes basic calculated and supplier-provided information.

Property	Value	Source
CAS Number	2305255-31-4	Chemical Suppliers[1]
Molecular Formula	C8H12O3	Chemical Suppliers[1]
Molecular Weight	156.18 g/mol	Chemical Suppliers[1]
IUPAC Name	4-Ethenyl-oxane-4-carboxylic acid	
SMILES	<chem>C=CC1(CCOCC1)C(=O)O</chem>	Chemical Suppliers[1]

Note: Experimental data on properties such as melting point, boiling point, and solubility are not readily available in the public domain.

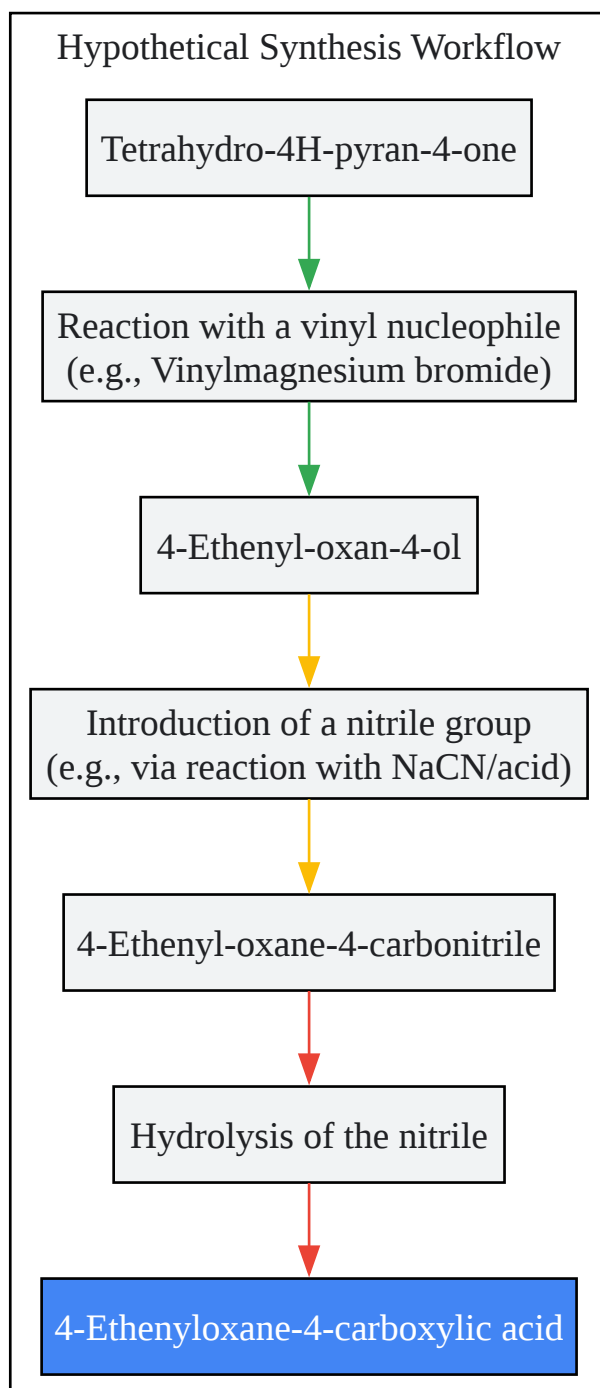
Spectroscopic Characterization (Predicted)

Detailed experimental spectra for **4-Ethenyloxane-4-carboxylic acid** are not published. However, based on its functional groups, the following characteristic spectroscopic features can be predicted. This information is crucial for the identification and characterization of the compound in a laboratory setting.

Spectroscopy	Predicted Chemical Shifts / Frequencies	Assignment
^1H NMR	~10-13 ppm (broad singlet)	Carboxylic acid proton (-COOH)
~5.8-6.0 ppm (multiplet)	Vinyl proton (-CH=)	
~5.0-5.3 ppm (multiplet)	Vinyl protons (=CH ₂)	
~3.5-4.0 ppm (multiplet)	Methylene protons adjacent to ether oxygen (-O-CH ₂ -)	
~1.5-2.5 ppm (multiplet)	Methylene protons on the oxane ring	
^{13}C NMR	~175-185 ppm	Carboxylic acid carbonyl carbon (-COOH)
~135-145 ppm	Vinyl carbon (-CH=)	
~110-120 ppm	Vinyl carbon (=CH ₂)	
~60-70 ppm	Methylene carbons adjacent to ether oxygen (-O-CH ₂ -)	
~30-40 ppm	Methylene carbons on the oxane ring	
~40-50 ppm	Quaternary carbon (C4)	
IR Spectroscopy	2500-3300 cm ⁻¹ (very broad)	O-H stretch of the carboxylic acid
~1700-1725 cm ⁻¹ (strong)	C=O stretch of the carboxylic acid	
~1640 cm ⁻¹ (medium)	C=C stretch of the vinyl group	
~1050-1150 cm ⁻¹ (strong)	C-O-C stretch of the ether	

Potential Synthetic Pathways

While a specific, validated synthesis for **4-Ethenyloxane-4-carboxylic acid** is not described in the available literature, a plausible synthetic route can be conceptualized based on established organic chemistry principles. Below is a hypothetical workflow for its synthesis.



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Caption: A potential multi-step synthesis of **4-Ethenyloxane-4-carboxylic acid**.

Experimental Protocol (Hypothetical)

Step 1: Synthesis of 4-Ethenyl-oxan-4-ol

- To a solution of Tetrahydro-4H-pyran-4-one in anhydrous diethyl ether under an inert atmosphere (e.g., argon or nitrogen), add a solution of vinylmagnesium bromide dropwise at 0°C.
- Allow the reaction mixture to warm to room temperature and stir for 12-18 hours.
- Quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride.
- Extract the aqueous layer with diethyl ether.
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude tertiary alcohol.

Step 2: Synthesis of 4-Ethenyl-oxane-4-carbonitrile

- Dissolve the crude 4-Ethenyl-oxan-4-ol in a suitable solvent such as dichloromethane.
- Treat the solution with an aqueous solution of sodium cyanide followed by the dropwise addition of an acid (e.g., hydrochloric acid) at a low temperature.
- Stir the biphasic mixture vigorously for several hours.
- Separate the organic layer, wash with brine, dry over anhydrous magnesium sulfate, and concentrate to afford the nitrile intermediate.

Step 3: Hydrolysis to **4-Ethenyloxane-4-carboxylic acid**

- Reflux the crude 4-Ethenyl-oxane-4-carbonitrile in an aqueous solution of a strong acid (e.g., sulfuric acid or hydrochloric acid) or a strong base (e.g., sodium hydroxide).

- Monitor the reaction by thin-layer chromatography (TLC) until the starting material is consumed.
- If basic hydrolysis is used, acidify the reaction mixture to precipitate the carboxylic acid.
- Collect the solid product by filtration, wash with cold water, and dry.
- Purify the final product by recrystallization or column chromatography.

Potential Applications in Drug Development

The structural motifs within **4-Ethenyloxane-4-carboxylic acid** suggest several avenues for its potential application in drug discovery and development.

- **Scaffold for Library Synthesis:** The carboxylic acid group provides a handle for derivatization, allowing for the creation of a library of amides, esters, and other derivatives. The vinyl group can also be functionalized through various addition reactions.
- **Bioisosteric Replacement:** The oxane ring is a common feature in many bioactive molecules and can serve as a bioisostere for other cyclic systems.
- **Metabolic Stability:** The replacement of a carbocyclic ring with a tetrahydropyran ring can sometimes improve the metabolic stability and pharmacokinetic profile of a drug candidate.

The biological activities of related oxane derivatives suggest that this compound could be explored for various therapeutic areas.



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Caption: A logical workflow for the exploration of **4-Ethenyloxane-4-carboxylic acid** in drug discovery.

Conclusion and Future Directions

4-Ethenyloxane-4-carboxylic acid is a compound with potential for further investigation in both synthetic and medicinal chemistry. The immediate research priorities should include:

- Development and optimization of a reliable synthetic route.
- Full spectroscopic characterization (NMR, IR, Mass Spectrometry) and X-ray crystallography to confirm its structure.
- Evaluation of its physicochemical properties, such as solubility and pKa.
- Screening for biological activity in a variety of in vitro assays.

The insights gained from these foundational studies will be critical in determining the potential utility of this molecule and its derivatives in the development of new therapeutics and functional materials.

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References

- 1. 4-Ethenyloxane-4-carboxylic acid | 2305255-31-4 | FSD25531 [biosynth.com]
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